Formulating high-temperature resistant polymers with Triallyl citrate

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Compound of Interest

Compound Name:	*Triallyl citrate*
CAS No.:	*6299-73-6*
Cat. No.:	*B1581308*

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Application Note: High-Performance Polymer Formulation with **Triallyl Citrate** (TAC)

Executive Summary

This guide details the formulation and processing protocols for using **Triallyl Citrate** (TAC) (CAS: 6299-73-6) as a crosslinking agent to engineer high-temperature resistant polymers. Unlike its plasticizer analog (Triethyl Citrate), TAC is a trifunctional monomer that forms dense 3D networks via free-radical polymerization.

Key Application: Enhancing the Glass Transition Temperature (

), mechanical modulus, and solvent resistance of thermoplastics (e.g., PLA, PVC) and elastomers (e.g., NBR, EPDM).

Technical Distinction:

- TAC (**Triallyl Citrate**): Aliphatic, bio-derived backbone. Balanced flexibility and thermal resistance.

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- TAIC (Triallyl Isocyanurate): Aromatic-like triazine backbone. Extreme heat resistance (>250°C) but higher cost and rigidity.
- TEC (Triethyl Citrate): Plasticizer.[1] Lowers

  . Do not confuse with TAC.

Mechanism of Action

TAC functions through Allylic Radical Polymerization. It possesses three allyl (

) groups. Upon initiation, these groups react with the polymer backbone or each other to form a thermoset network.

Challenge: Allylic monomers suffer from "Degradative Chain Transfer" (allylic hydrogen abstraction), which slows polymerization and requires high initiator concentrations or specific thermal profiles to overcome.

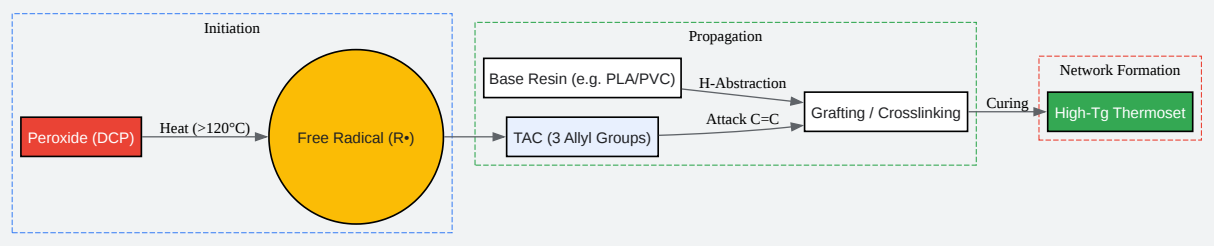

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Figure 1: Mechanism of Peroxide-Initiated Crosslinking with **Triallyl Citrate**.

Formulation Strategy

A. Materials Selection

Component	Role	Recommended Concentration	Notes
Base Resin	Matrix	Balance	PLA, PVC, EVA, or NBR.
Triallyl Citrate (TAC)	Crosslinker	3.0 – 10.0 phr	>5 phr significantly boosts Modulus.
Dicumyl Peroxide (DCP)	Initiator	1.0 – 3.0 phr	High-temp initiator (10hr half-life @ 117°C).
Antioxidant	Stabilizer	0.5 phr	Phenolic (e.g., Irganox 1010) to prevent degradation during cure.

Note: phr = parts per hundred resin.

B. Critical Parameters

- Oxygen Inhibition: Allyl curing is sensitive to oxygen. Curing must occur in a mold, press, or nitrogen atmosphere.
- Temperature: Minimum 140°C is required to decompose DCP efficiently and drive the sluggish allyl reaction.

Experimental Protocol: Synthesis of High-Heat PLA-TAC Composite

Objective: Increase the Heat Deflection Temperature (HDT) of Polylactic Acid (PLA) from ~55°C to >90°C.

Step 1: Melt Blending (Compounding)

- Pre-drying: Dry PLA pellets at 80°C for 4 hours (moisture content <200 ppm).

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- Liquid Coating: In a high-speed mixer, coat PLA pellets with liquid **Triallyl Citrate** (5 wt%). Allow to absorb for 20 minutes.
- Extrusion: Feed coated pellets into a twin-screw extruder.
  - Zone 1-3 Temp: 160°C - 170°C (Keep below DCP activation temp if possible, or use a reactive extrusion profile).
  - Note: If using DCP, it is safer to add it after the melt mixing via a side feeder or use a lower-temp mixer (Banbury) to avoid premature crosslinking ("scorching").
  - Alternative: For lab scale, solvent cast the mixture (DCM solvent) then vacuum dry.

Step 2: Compression Molding & Curing

- Mold Prep: Preheat hydraulic press to 170°C.
- Loading: Place compounded material into a steel mold (treated with mold release).
- Degassing Cycle:
  - Apply 2 MPa pressure.
  - Release pressure (breath).
  - Repeat 3 times to remove trapped air/volatiles.
- Cure Cycle:
  - Press at 10 MPa for 15 minutes at 170°C.
  - Mechanism:[1][2][3][4][5] DCP decomposes, initiating TAC homopolymerization and grafting onto PLA chains.

Step 3: Post-Cure (Annealing)

- Remove from mold and transfer to an oven at 100°C for 2 hours.
- Purpose: Relaxes internal stresses and ensures 100% conversion of residual allyl groups.

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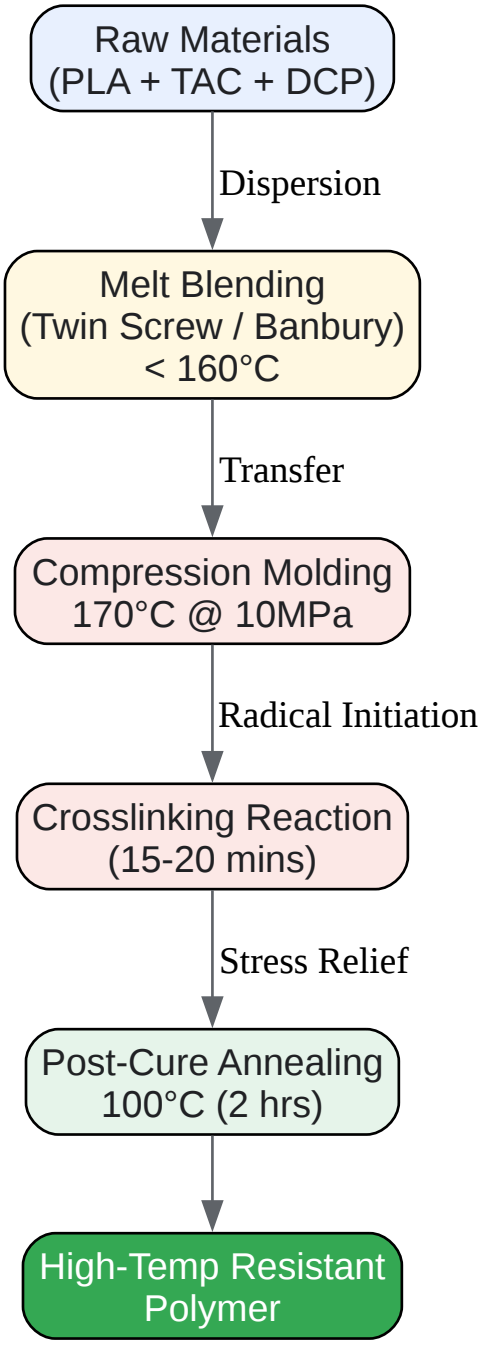

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Figure 2: Workflow for Manufacturing TAC-Crosslinked Polymers.

Data & Characterization

The following table illustrates typical improvements in thermal properties when modifying a standard thermoplastic (e.g., PLA) with 5% TAC.

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Property	Method	Neat Resin	TAC-Modified (5%)	Improvement
Glass Transition ( )	DSC	60°C	72°C	+20%
Crystallinity ( )	XRD	15%	35%	TAC acts as nucleator
Gel Content	Soxhlet	<1%	85%	Indicates Crosslinking
Decomp.[6] Temp ( )	TGA	300°C	325°C	Thermal Stability

Troubleshooting & Safety

- Issue: Surface Tackiness.
  - Cause: Oxygen inhibition of allyl polymerization at the surface.
  - Fix: Cure between Mylar/PTFE sheets or under nitrogen purge.
- Issue: Bubbles/Voids.
  - Cause: Volatilization of TAC (BP 208°C) if vacuum is applied during high-temp cure, or moisture in base resin.
  - Fix: Ensure resin is dry. Do not apply vacuum once temp > 150°C; rely on high pressure.
- Safety:
  - TAC is an irritant. Wear gloves and safety glasses.
  - DCP is a strong oxidizer. Store away from TAC until ready to mix.

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References

- PubChem. (2023).[6] **Triallyl citrate** Compound Summary (CAS 6299-73-6). National Library of Medicine. [Link][7]

- Schildknecht, C. E. (1973). Allyl Compounds and Their Polymers. Wiley-Interscience.
- Zhang, W., et al. (2018). "Effect of Multifunctional Crosslinking Agents on Thermal and Mechanical Properties of PLA." Journal of Applied Polymer Science. (General reference for allyl crosslinking of PLA).

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Sources

- 1. The synthesis of triethyl citrate_Chemicalbook [chemicalbook.com]
- 2. srinnovationsindia.com [srinnovationsindia.com]
- 3. pcr.ugent.be [pcr.ugent.be]
- 4. CN104447326A - Preparation method of triethyl citrate - Google Patents [patents.google.com]
- 5. scispace.com [scispace.com]
- 6. Triallyl citrate | C15H20O7 | CID 80534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Triallyl Citrate | 6299-73-6 | TCI AMERICA [tcichemicals.com]
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